

# Technical Guide: Physical Properties of 1-Amino-3-butyne

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## Compound of Interest

Compound Name: *But-3-yn-1-amine*

Cat. No.: *B154008*

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## Introduction

1-Amino-3-butyne, also known as **but-3-yn-1-amine**, is a versatile bifunctional molecule incorporating both a terminal alkyne and a primary amine group. This unique structure makes it a valuable building block in organic synthesis, particularly in the construction of more complex molecules for pharmaceutical and materials science applications. Its terminal alkyne allows for participation in reactions such as Sonogashira coupling, click chemistry, and alkynylation, while the primary amine group offers a site for amidation, alkylation, and other nucleophilic transformations. A thorough understanding of its physical properties is essential for its safe handling, application in synthetic protocols, and for the characterization of its derivatives.

## Core Physical Properties

The physical characteristics of 1-amino-3-butyne are critical for its use in a laboratory and industrial setting. The compound is a clear, faintly yellow liquid at room temperature.<sup>[1]</sup>

## Quantitative Data Summary

The following table summarizes the key physical and chemical properties of 1-amino-3-butyne, compiled from various sources.

Property	Value	Source(s)
Molecular Formula	C <sub>4</sub> H <sub>7</sub> N	[2][3][4][5]
Molecular Weight	69.11 g/mol	[2][3][4][5]
Boiling Point	100-105 °C	[1][4]
Density	0.844 g/cm <sup>3</sup> at 25 °C	[2][3][4][6]
Flash Point	10 °C (Closed Cup)	[2][3][4][7]
Refractive Index	1.448 (at 20 °C)	[4]
Physical Form	Liquid	[1][4]
Appearance	Clear, faint yellow	[1]
pKa	8.86 ± 0.10 (Predicted)	[1]
Vapor Pressure	30.346 mmHg at 25 °C	
Solubility	Alkynes are generally soluble in organic solvents and insoluble in water. However, the presence of the amine group likely increases its aqueous solubility.[8][9] The related compound n-butylamine is miscible with water.[10]	
Storage Temperature	2-8 °C	[2][3][4][7]

## Experimental Protocols

Accurate determination of physical properties relies on standardized experimental procedures. Below are detailed methodologies for measuring key properties of liquid compounds like 1-amino-3-butyne.

### Boiling Point Determination (Micro Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, a micro boiling point determination using a Thiele tube is a common and effective method.[\[11\]](#)[\[12\]](#)

#### Apparatus:

- Thiele tube filled with mineral oil
- Thermometer
- Small test tube (e.g., 6 x 50 mm)
- Capillary tube (sealed at one end)
- Rubber band or similar attachment
- Heat source (Bunsen burner or heating mantle)

#### Procedure:

- A few drops of the liquid sample (1-amino-3-butyne) are placed into the small test tube.
- The capillary tube is placed inside the test tube with its open end submerged in the liquid.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in the Thiele tube, with the thermometer bulb positioned just below the side arm.[\[12\]](#)
- The side arm of the Thiele tube is gently heated, causing the mineral oil to circulate and heat the sample uniformly.[\[12\]](#)
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube. At this point, the vapor pressure of the sample has overcome the external

pressure.[10]

- The heat source is removed, and the apparatus is allowed to cool.
- The stream of bubbles will slow and eventually stop. The moment the liquid is drawn back into the capillary tube, the temperature is recorded. This is the boiling point of the liquid.[10]  
[11]

## Density Measurement (Digital Density Meter)

Modern density measurements are often performed using a digital density meter based on an oscillating U-tube, as described in ASTM D4052. This method is fast, requires a small sample volume, and provides high accuracy.[2][13]

Apparatus:

- Digital Density Meter with an oscillating U-tube
- Syringe or automated sampler for sample injection
- Thermostatically controlled cell

Procedure:

- The instrument is calibrated using two standards of known density, typically dry air and deionized water.
- The temperature of the measuring cell is set to the desired value (e.g., 25 °C) and allowed to equilibrate.
- A small volume (approximately 0.7 mL) of 1-amino-3-butyne is introduced into the U-tube, ensuring no air bubbles are present in the cell.[14]
- The U-tube is electronically excited, causing it to oscillate. The instrument measures the oscillation period.
- The change in the oscillation frequency caused by the mass of the sample is used to calculate the density of the liquid.[3][14]

- The result is displayed in the desired units, such as g/cm<sup>3</sup> or kg/m<sup>3</sup>.[\[4\]](#)

## Flash Point Determination (Pensky-Martens Closed Cup)

The flash point is the lowest temperature at which a liquid can form an ignitable mixture in air.

The Pensky-Martens closed-cup method (ASTM D93) is suitable for a wide range of liquids.[\[5\]](#)

[\[15\]](#)

Apparatus:

- Pensky-Martens closed-cup tester, consisting of a brass test cup, a lid with a stirring device, and an ignition source applicator.
- Heat source with controlled heating rate.
- Thermometer.

Procedure:

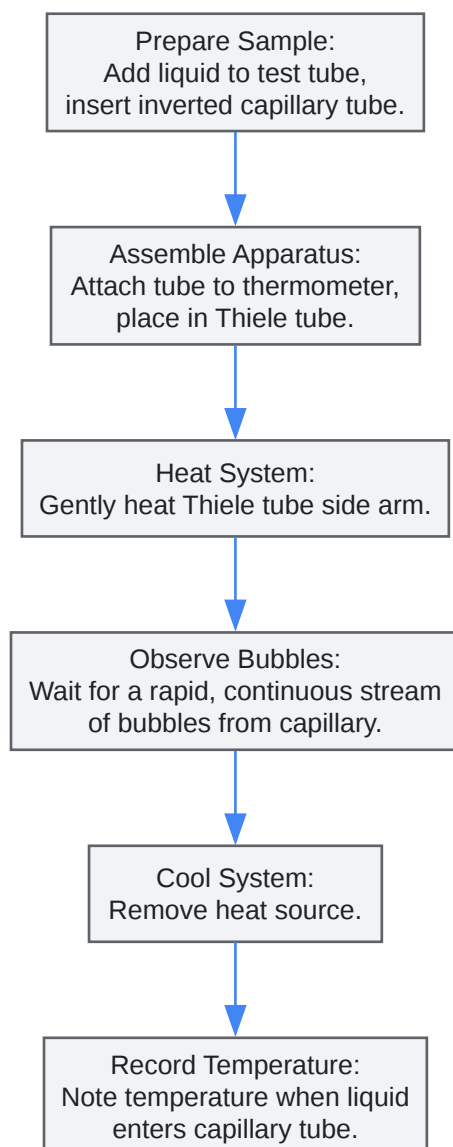
- The sample cup is filled with 1-amino-3-butyne to the specified level.
- The lid is placed on the cup, and the assembly is heated at a slow, constant rate while the sample is stirred.[\[5\]](#)
- At regular temperature intervals, the stirring is stopped, and an ignition source (a small flame) is dipped into the vapor space above the liquid.
- The test is continued until a flash is observed inside the cup.[\[16\]](#)
- The temperature at which the flash occurs is recorded as the flash point.[\[5\]](#)

## Visualizations

### Chemical Structure of 1-Amino-3-butyne

Caption: Chemical structure of 1-amino-3-butyne.

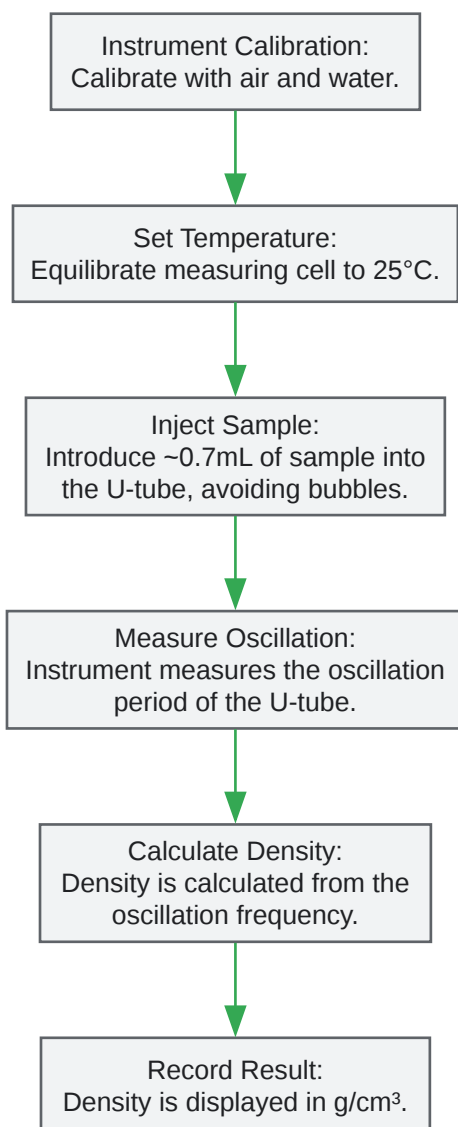
## Experimental Workflow for Boiling Point Determination



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Caption: Workflow for micro boiling point determination.

## Workflow for Density Measurement via ASTM D4052



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Caption: Workflow for density measurement.

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